

# Personal protective equipment for handling N-(3-Amino-4-methoxyphenyl)acetamide

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## Compound of Interest

Compound Name:	<i>N-(3-Amino-4-methoxyphenyl)acetamide</i>
Cat. No.:	B160866

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## Essential Safety and Handling Guide for N-(3-Amino-4-methoxyphenyl)acetamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-(3-Amino-4-methoxyphenyl)acetamide** (CAS No. 6375-47-9). Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

### Chemical and Physical Properties

Property	Value
Molecular Formula	C9H12N2O2
Molecular Weight	180.20 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Cream Solid <a href="#">[3]</a>
Melting Point	154 - 156 °C <a href="#">[3]</a>
Signal Word	Warning
Storage Temperature	Room temperature, in a dark, inert atmosphere

### Hazard Identification and Personal Protective Equipment (PPE)

**N-(3-Amino-4-methoxyphenyl)acetamide** is classified as harmful if swallowed and causes skin and eye irritation.[\[1\]](#) It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

#### Recommended Personal Protective Equipment

PPE Category	Item	Specifications and Remarks
Hand Protection	Chemical-resistant gloves	Nitrile rubber, polychloroprene, or butyl rubber gloves are suitable for handling the dry solid. <a href="#">[4]</a> Always inspect gloves for degradation before use and wash hands thoroughly after removal. <a href="#">[4]</a>
Eye and Face Protection	Safety glasses with side shields or chemical goggles	Must meet ANSI Z87.1 standards. <a href="#">[5]</a> A face shield may be necessary when there is a potential for splashing. <a href="#">[6]</a>
Skin and Body Protection	Laboratory coat or overalls	A PVC apron and barrier cream can provide additional protection. <a href="#">[4]</a> Ensure clothing is made of a material that resists permeation by the chemical. <a href="#">[6]</a>
Respiratory Protection	Not typically required under normal use with adequate ventilation	If dust formation is unavoidable or if working outside a fume hood, a NIOSH-approved respirator with a particle filter may be necessary. <a href="#">[3]</a> <a href="#">[5]</a>

## Handling and Storage Protocols

### Safe Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[4]
- Use in a well-ventilated area or under a chemical fume hood.[7]
- Do not eat, drink, or smoke in handling areas.[7]
- Wash hands thoroughly after handling.[7]
- Empty containers may retain product residue and should be handled with care. Do not cut, drill, grind, or weld on or near containers.[4]

#### Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7]
- Keep in a dark place under an inert atmosphere.
- Protect from moisture.[3]

## Accidental Release and Disposal Plan

#### Spill Response:

In the event of a spill, follow these steps to ensure safety and proper cleanup:



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**Figure 1.** Chemical Spill Response Workflow.

#### Disposal Plan:

- Dispose of **N-(3-Amino-4-methoxyphenyl)acetamide** and any contaminated materials as hazardous waste.[\[7\]](#)
- Consult with your institution's environmental health and safety (EHS) office for specific disposal guidelines.
- Do not allow the chemical or contaminated cleaning materials to enter drains or waterways.  
[\[4\]](#)[\[7\]](#)

## First Aid Measures

### In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[4\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash skin with soap and running water.[\[4\]](#)
- Inhalation: Remove from exposure to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[7\]](#)
- Ingestion: If swallowed, do not induce vomiting. Call a poison control center or doctor immediately for treatment advice.[\[8\]](#)

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